

Personal protective equipment for handling Mephentermine hemisulfate

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Compound of Interest

Compound Name: Mephentermine hemisulfate

Cat. No.: B10762615

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Essential Safety and Handling Guide for Mephentermine Hemisulfate

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **Mephentermine hemisulfate**. The following procedures are designed to ensure a safe laboratory environment and minimize exposure risk.

Chemical Identification and Properties

Mephentermine hemisulfate is classified as acutely toxic if swallowed.^{[1][2][3]} Understanding its basic properties is the first step in safe handling.

Identifier	Value	Source
Chemical Name	Mephentermine hemisulfate salt	[2]
CAS Number	1212-72-2	[2]
Molecular Formula	C22H36N2O4S	[2][3]
Molecular Weight	424.6 g/mol	[2][3]
GHS Hazard	H301: Toxic if swallowed	[1][2][3]
Signal Word	Danger	[1][2]

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to reduce the risk of exposure to hazardous drug aerosols and residues.[4][5] The type of protective equipment must be selected based on the concentration and amount of the substance at the specific workplace.[2]

Protection Type	Specification	Rationale & Source
Eye/Face Protection	Safety glasses with side-shields or tightly fitting safety goggles.	Must conform to EN166 (EU) or NIOSH (US) standards.[1][2]
Skin Protection	Impervious, lint-free, disposable gown with a solid front, long sleeves, and tight-fitting cuffs.	Gown should be shown to resist permeability by hazardous drugs.[2][4][6]
Two pairs of chemotherapy-tested gloves.	The inner glove should be worn under the cuff and the outer glove over the cuff. Change gloves regularly or if torn or contaminated.[4][6]	
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or if irritation occurs.	A NIOSH-approved respirator is necessary when engineering controls are not sufficient to control exposure.[1]

Standard Operating Procedure: Safe Handling

Adherence to proper handling procedures is crucial to prevent contamination and accidental exposure.

1. Preparation and Engineering Controls:

- Always handle **Mephentermine hemisulfate** in a designated restricted area, such as a chemical fume hood or a Class II Biological Safety Cabinet (BSC).[7]
- Ensure adequate ventilation is in place to control airborne dust.[1][2]
- Before beginning work, wash hands thoroughly and don all required PPE as specified in the table above.[6]

2. Handling the Compound:

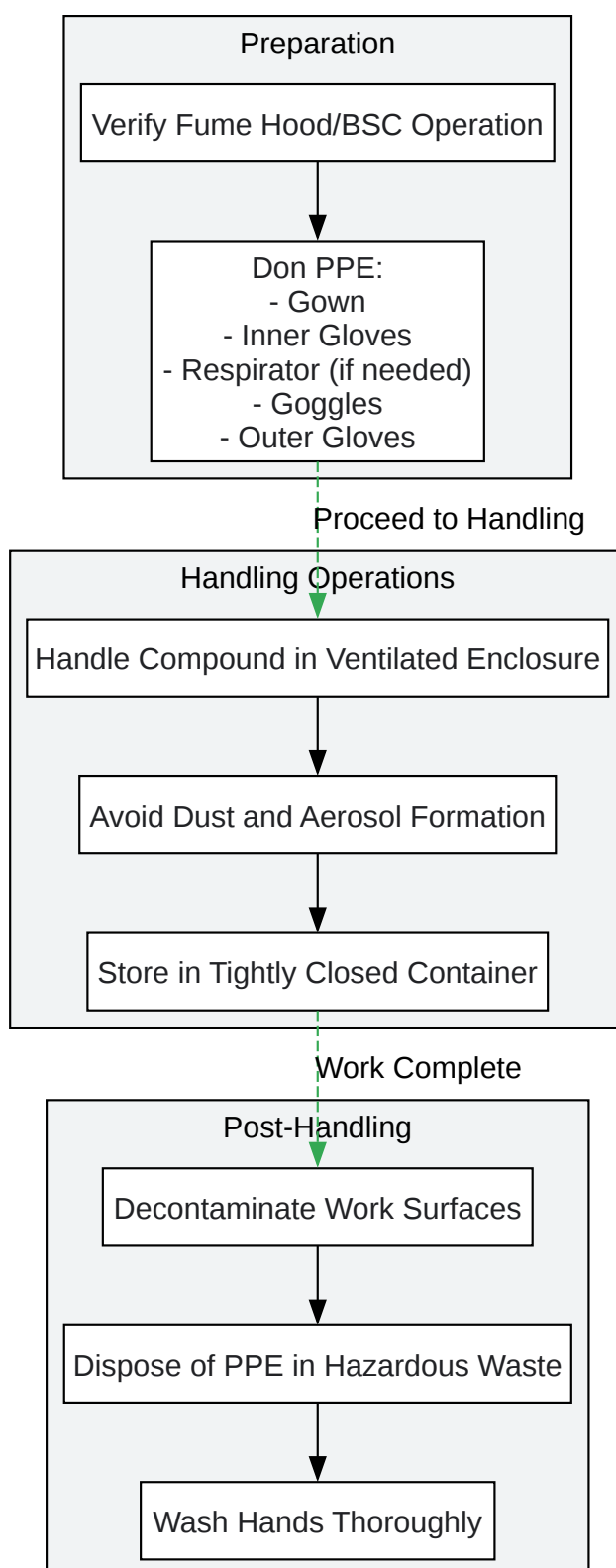
- Avoid the formation of dust and aerosols.[\[1\]](#)[\[2\]](#)
- Minimize dust generation during weighing and reconstitution.
- Do not eat, drink, or smoke in the area where the chemical is handled.[\[1\]](#)[\[2\]](#)

3. Storage:

- Store in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Keep the container tightly closed to prevent contamination.[\[1\]](#)[\[2\]](#)
- Store locked up and away from incompatible materials or foodstuff containers.[\[1\]](#)[\[2\]](#)

4. Post-Handling:

- Decontaminate all work surfaces after handling is complete.
- Properly doff and dispose of all single-use PPE in designated hazardous waste containers.
[\[4\]](#)
- Wash hands thoroughly after removing gloves.[\[6\]](#)



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Caption: Workflow for the safe handling of **Mephentermine hemisulfate**.

Operational Plan: Spill Response

Immediate and effective management of a spill is critical to minimize contamination and health risks.^[7] This plan outlines the procedural steps for a small spill (less than 5 mL or 5 g).^[7] For larger spills, evacuate the area and contact emergency services.^[8]

1. Immediate Actions & Area Control:

- Alert all personnel in the immediate area.^[7]
- Evacuate non-essential personnel and restrict access to the spill zone.^{[1][8]}
- If the substance has made contact with skin or eyes, flush the affected area with water for at least 15 minutes and seek immediate medical attention.^{[1][8]}

2. Spill Containment and Cleanup:

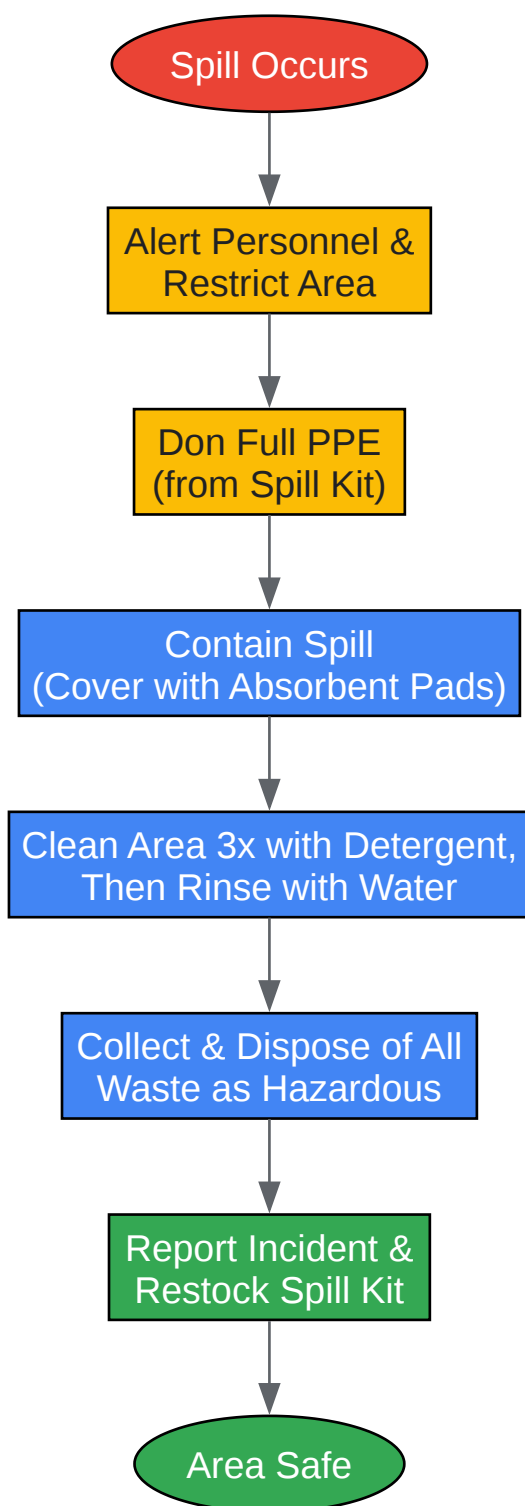
- Don appropriate PPE from a designated spill kit, including double gloves, a gown, eye protection, and a respirator if the spill is a powder or outside a fume hood.^[7]
- For powders: Gently cover the spill with absorbent pads wetted with water to prevent aerosolization.^{[7][9]}
- For liquids: Cover the spill with absorbent pads from the spill kit.^{[9][10]}
- Working from the outside in, clean the area three times with a detergent solution, followed by a rinse with clean water.^{[8][10]}

3. Waste Collection and Disposal:

- Use a scoop to collect any broken glass and place it in a sharps container.^[8]
- Collect all used absorbent materials, contaminated PPE, and cleaning supplies.^[8]
- Place all contaminated items into a clearly labeled hazardous waste bag or container.^{[8][10]}

4. Final Steps:

- Notify personnel when the cleanup is complete.[8]
- Report the incident according to your institution's protocol.[7]
- Restock the chemical spill kit immediately.[7]



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